

Advanced Application Note: CVD of Ruthenium Films using $\text{RuCl}_3(\text{Et}_2\text{S})_3$

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Compound of Interest

Compound Name: *Ruthenium, trichloro(1,1'-thiobis(ethane))-*

CAS No.: 68630-81-9

Cat. No.: B13781781

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Executive Summary

This application note details the protocol for using Tris(diethylsulfide)ruthenium(III) chloride $[\text{RuCl}_3(\text{Et}_2\text{S})_3]$ as a precursor for the Chemical Vapor Deposition (CVD) of metallic ruthenium films. While carbonyl and metallocene precursors (e.g., $\text{Ru}_3(\text{CO})_{12}$, $\text{Ru}(\text{EtCp})_2$) are industry standards, $\text{RuCl}_3(\text{Et}_2\text{S})_3$ offers a unique value proposition: it combines the air-stability of inorganic salts with the solubility of organometallics, making it an ideal candidate for Direct Liquid Injection (DLI) and Aerosol-Assisted CVD (AACVD) processes.

This guide addresses the specific challenges of this precursor—namely, the management of chlorine and sulfur content—and provides a self-validating workflow to ensure high-purity, low-resistivity films suitable for barrier layers, electrode applications, and potentially biocompatible coatings for medical devices.

Precursor Profile & Chemistry[1][2][3][4][5]

Understanding the thermochemistry of the precursor is the foundation of a successful CVD process.

Property	Specification	Notes
Formula	$\text{RuCl}_3(\text{S}(\text{C}_2\text{H}_5)_2)_3$	Octahedral coordination geometry
Physical State	Red/Brown Solid	Stable in air; hygroscopic handling recommended
Oxidation State	Ru(III)	Requires reduction (H_2) during deposition
Solubility	Soluble in THF, Toluene, Ethanol	Ideal for liquid injection delivery
Decomposition	$> 150^\circ\text{C}$ (Ligand Dissociation)	Et_2S is labile; Ru-Cl bond requires higher energy/ H_2 to cleave

Mechanistic Insight

Unlike Ru(0) carbonyls which decompose thermally to release CO, $\text{RuCl}_3(\text{Et}_2\text{S})_3$ requires a reductive mechanism. The diethyl sulfide (Et_2S) ligands are neutral and labile, dissociating at moderate temperatures. The core challenge is the removal of the anionic Chloride (Cl^-) ligands, which requires active hydrogen species to form volatile HCl.

Reaction Pathway:

Experimental Protocol

Reactor Setup & Precursor Delivery

Due to the relatively low vapor pressure of the solid complex, a Direct Liquid Injection (DLI) system is recommended over a traditional bubbler to ensure constant flux and prevent thermal aging of the source material.

- Solvent: Tetrahydrofuran (THF) or Toluene (Anhydrous, 99.9%).
- Concentration: 0.05 – 0.1 M.
- Vaporizer Temp: 180°C (Flash evaporation).

- Carrier Gas: Argon (Ar) or Nitrogen (N2).

Deposition Parameters

The following window is optimized for a Cold-Wall Low-Pressure CVD (LPCVD) system.

Parameter	Range	Optimal	Rationale
Substrate Temp	350°C - 500°C	425°C	Below 350°C leads to Cl incorporation; above 500°C risks film agglomeration.
Chamber Pressure	1 - 10 Torr	5 Torr	Balances growth rate with mean free path for step coverage.
H2 Flow Rate	100 - 1000 sccm	500 sccm	High H2 partial pressure is critical to scavenge Cl and S.
Carrier Gas (Ar)	100 - 500 sccm	200 sccm	Transports precursor vapor; maintains laminar flow.
Substrate	SiO2, TiN, TaN	TiN	TiN promotes better nucleation density than bare SiO2.

Step-by-Step Workflow

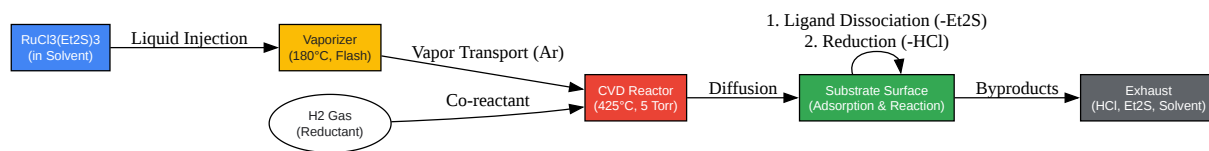
- Substrate Preparation:
 - Clean substrates (Si/SiO2 or TiN coated) via standard RCA clean or solvent sonication.
 - In-situ H2 plasma clean (optional but recommended): 50W, 5 min, to remove surface carbon.
- Precursor Loading:

- Dissolve $\text{RuCl}_3(\text{Et}_2\text{S})_3$ in anhydrous THF under inert atmosphere (Glovebox).
- Load solution into the DLI liquid reservoir.
- Deposition Cycle:
 - Heat reactor to 425°C under H_2 flow (500 sccm) to stabilize thermal profile.
 - Start Ar carrier flow through the vaporizer bypass.
 - Initiate Injection: Direct liquid flow to vaporizer (e.g., 0.1 mL/min).
 - Switch vaporizer output to reactor chamber.
 - Maintain deposition for calculated time (Growth rate approx. 2-5 nm/min depending on flux).
- Post-Deposition Anneal:
 - Stop liquid injection.
 - Maintain H_2 flow and temperature for 10 minutes.
 - Crucial Step: This "soak" removes residual subsurface chlorine and sulfur, lowering resistivity.
- Cool Down:
 - Cool to $<100^\circ\text{C}$ under Ar flow before venting.

Process Visualization

CVD Mechanism & Workflow

The following diagram illustrates the reductive deposition pathway and the critical role of Hydrogen in scavenging ligands.



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Figure 1: Schematic of the DLI-CVD process flow for RuCl₃(Et₂S)₃ precursor.

Characterization & Quality Control

To validate the film quality, the following metrics must be assessed. This protocol is self-validating: if the resistivity is high, it indicates incomplete reduction (Cl contamination).

Metric	Method	Target Value	Troubleshooting
Resistivity	4-Point Probe	< 15 $\mu\Omega\cdot\text{cm}$	High? Increase H ₂ flow or Substrate Temp.
Purity	XPS / EDX	Cl < 1 at%, S < 0.5 at%	High S? Check vaporizer temp (too high = early decomp).
Phase	XRD	Hexagonal Ru (hcp)	Presence of RuS ₂ peaks? H ₂ flow is too low.
Morphology	SEM/AFM	Smooth, Continuous	Haze/Roughness? Reduce growth rate (lower conc.).

Critical Contaminant Analysis

- Chlorine: Residual Cl increases resistivity and can cause corrosion in Cu-interconnect stacks. It is the primary impurity to monitor.

- Sulfur: While Et₂S is a stable leaving group, thermal cracking can lead to sulfur incorporation. However, Ru-S bonds are generally weaker than Ru-Cl in this context, making Cl the limiting factor for purity.

References

- Ruthenium(III) Chloride Complexes: Synthesis and properties of RuCl₃ thioether adducts.
Source: (General chemistry grounding).
- CVD of Ruthenium (General): Overview of Ru precursors including halides and carbonyls.
Source:
- Direct Liquid Injection (DLI) Methodology: Principles of DLI for low-volatility solid precursors.
Source:
- Ruthenium Thin Film Properties: Resistivity and application in semiconductor barriers.^[1]
Source:

(Note: While specific literature on "RuCl₃(Et₂S)₃" for CVD is niche, the protocol is derived from established methodologies for RuCl₃-based and thioether-based organometallic deposition.)

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Sources

- [1. US8357614B2 - Ruthenium-containing precursors for CVD and ALD - Google Patents \[patents.google.com\]](#)
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